

# Methyl 9-hydroxynonanoate: A Technical Guide to its Synthesis, Properties, and Biological Landscape

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## Compound of Interest

Compound Name: Methyl 9-hydroxynonanoate

Cat. No.: B013662

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **Methyl 9-hydroxynonanoate**, a versatile long-chain fatty acid ester. The document details its chemical and physical properties, established synthesis protocols, and explores its current and potential applications. A significant focus is placed on the current understanding of its biological role, which, while not extensively studied directly, can be contextualized by examining related compounds. This guide aims to be a foundational resource for professionals interested in the chemistry and potential biological significance of **Methyl 9-hydroxynonanoate**.

## Chemical and Physical Properties

**Methyl 9-hydroxynonanoate**, also known as 9-Hydroxypelargonic Acid Methyl Ester, is a C10 fatty acid methyl ester.<sup>[1][2]</sup> Its structure features a hydroxyl group at the terminal ( $\omega$ -9) position, making it a valuable bifunctional molecule for chemical synthesis. A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference(s)
Molecular Formula	C <sub>10</sub> H <sub>20</sub> O <sub>3</sub>	[3][4]
Molecular Weight	188.27 g/mol	[4]
CAS Number	34957-73-8	[4]
Appearance	Colorless to light yellow liquid	[4]
Boiling Point	272 °C	[4]
Density	0.97 g/mL at 25 °C	[4]
Purity (typical)	>95% (GC)	[1][4]
Storage Temperature	2-8°C, sealed in dry conditions	[5]

## Synthesis of Methyl 9-hydroxynonanoate

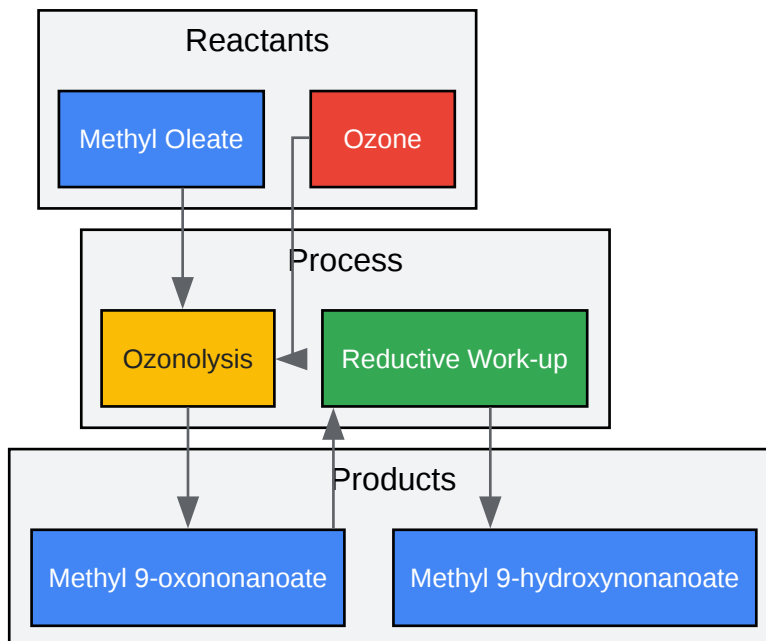
**Methyl 9-hydroxynonanoate** is primarily synthesized from renewable resources, most notably from oleic acid or its methyl ester, which are abundant in vegetable oils like rapeseed oil.[6][7]

The most common synthesis route involves a two-step process: ozonolysis followed by a reductive work-up.

## Synthesis Workflow

The general workflow for the synthesis of **Methyl 9-hydroxynonanoate** from Methyl oleate is depicted in the following diagram.

## Synthesis of Methyl 9-hydroxynonanoate



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Caption: Synthesis of **Methyl 9-hydroxynonanoate** from Methyl oleate.

## Experimental Protocol: Ozonolysis of Methyl Oleate

This protocol is based on methodologies described in the literature for the production of 9-hydroxynonanoic acid from methyl oleate.<sup>[1]</sup>

- **Dissolution:** Dissolve Methyl Oleate in a suitable solvent, such as methanol or dichloromethane, in a reaction vessel equipped with a gas dispersion tube and a low-temperature cooling bath.
- **Ozonolysis:** Cool the solution to a low temperature (e.g., -78 °C). Bubble ozone gas through the solution. The reaction progress can be monitored by the disappearance of the double bond (e.g., by TLC or the appearance of a blue color indicating excess ozone).
- **Quenching:** Once the reaction is complete, purge the solution with an inert gas (e.g., nitrogen or argon) to remove excess ozone.

- Reductive Work-up: Add a reducing agent to the reaction mixture. Common reducing agents for this step include sodium borohydride or catalytic hydrogenation (e.g., H<sub>2</sub> with a Raney nickel catalyst).
- Isolation: After the reduction is complete, neutralize the reaction mixture if necessary and perform a liquid-liquid extraction to isolate the product.
- Purification: The crude product can be purified by column chromatography or distillation to yield pure **Methyl 9-hydroxynonanoate**.

## Biological Role and Activity

Currently, there is a notable lack of direct research into the specific biological roles and activities of **Methyl 9-hydroxynonanoate**. The majority of scientific literature focuses on its utility as a chemical intermediate.<sup>[1][7][8][9]</sup> However, insights into its potential biological functions can be inferred from studies on closely related molecules.

## 9-Hydroxynonanoic Acid

The parent carboxylic acid, 9-hydroxynonanoic acid, is a naturally occurring compound found in plants such as *Chaenomeles sinensis* and has been identified as a potential biomarker for the consumption of potatoes.<sup>[10][11]</sup> As a medium-chain hydroxy fatty acid, it belongs to a class of lipids with diverse biological functions.<sup>[10]</sup> It is plausible that **Methyl 9-hydroxynonanoate** could be hydrolyzed in vivo to 9-hydroxynonanoic acid, thus exhibiting similar biological effects.

## 9-Oxononanoic Acid: A Structurally Related Bioactive Lipid

A structurally similar compound, 9-oxononanoic acid (9-ONA), which is a product of linoleic acid peroxidation, has demonstrated significant biological activity.<sup>[6][12]</sup> 9-ONA has been shown to be an inducer of the arachidonate cascade, a critical signaling pathway in inflammation and hemostasis.<sup>[6]</sup>

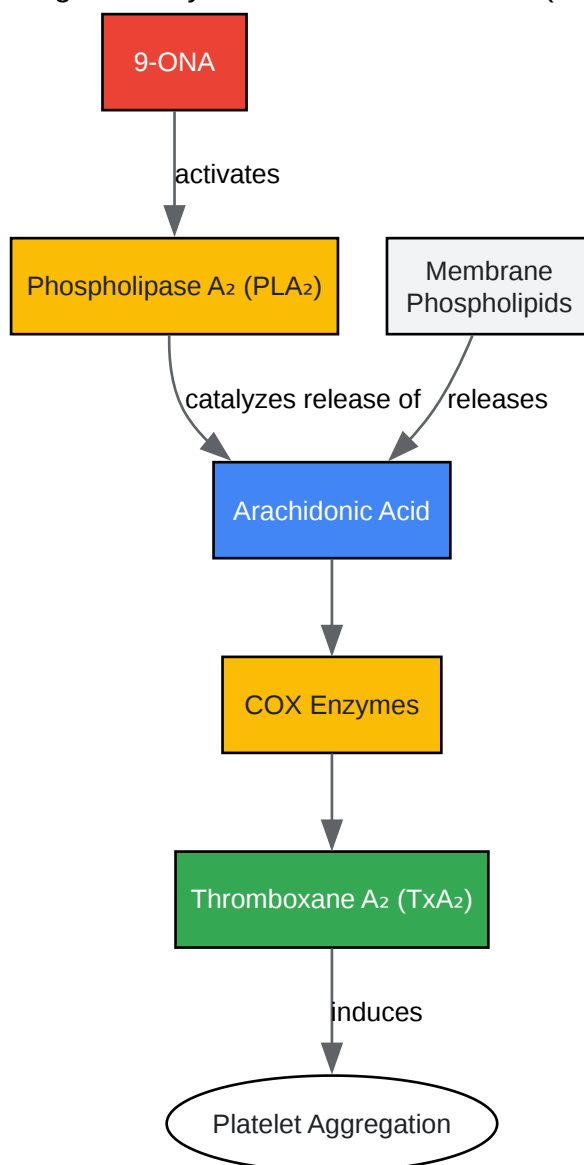
Key activities of 9-Oxononanoic Acid:

- Stimulation of Phospholipase A<sub>2</sub> (PLA<sub>2</sub>): 9-ONA activates PLA<sub>2</sub>, a key enzyme that releases arachidonic acid from membrane phospholipids.<sup>[6][13]</sup>

- Induction of Thromboxane A<sub>2</sub> (TxA<sub>2</sub>) Production: The release of arachidonic acid leads to the production of eicosanoids, including TxA<sub>2</sub>, a potent promoter of platelet aggregation.[6]
- Platelet Aggregation: By stimulating TxA<sub>2</sub> production, 9-ONA can induce platelet aggregation in human blood.[6]
- Modulation of Hepatic Lipogenesis: In rats, oral administration of 9-ONA was found to decrease the de novo synthesis of fatty acids in the liver. This effect is attributed to the inhibition of acetyl-CoA carboxylase by the accumulation of long-chain acyl-CoA.[14]

The signaling pathway initiated by 9-oxononanoic acid is illustrated below.

Signaling Pathway of 9-Oxononanoic Acid (9-ONA)



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Caption: The signaling cascade initiated by 9-Oxononanoic Acid (9-ONA).

## Other Related Fatty Acid Esters

Research into other hydroxy fatty acid methyl esters suggests that this class of compounds may possess various biological activities. For example, enantiomers of methyl 9-hydroxystearate have demonstrated antiproliferative activity against the HT29 colon cancer cell line.<sup>[15]</sup> While these findings are not directly transferable to **Methyl 9-hydroxynonanoate**, they support the rationale for further investigation into its potential pharmacological effects.

## Applications and Future Directions

The primary and well-established application of **Methyl 9-hydroxynonanoate** is as a monomer in the synthesis of polymers.<sup>[7]</sup> Its bifunctional nature, with a hydroxyl group at one end and a methyl ester at the other, makes it an ideal building block for producing biodegradable polyesters and polylactones.<sup>[1][8]</sup> These bio-based polymers have potential applications in biodegradable plastics, coatings, and other materials.

Given the biological activities of related compounds, future research into the direct biological effects of **Methyl 9-hydroxynonanoate** is warranted. Potential areas of investigation could include its effects on inflammatory pathways, lipid metabolism, and cell proliferation. Such studies would clarify whether this molecule has potential applications in the pharmaceutical or nutraceutical industries.

## Conclusion

**Methyl 9-hydroxynonanoate** is a readily synthesized, bio-based chemical with a primary, established role in polymer chemistry. While direct evidence of its biological activity is currently scarce, the known functions of structurally related compounds, such as 9-oxononanoic acid and other hydroxy fatty acid esters, suggest that it may possess uninvestigated pharmacological properties. This guide serves as a foundational resource, summarizing the current knowledge and highlighting the need for further research to fully elucidate the biological landscape of this intriguing molecule.

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